

Personal protective equipment for handling 2-Bromo-2-nitropropane

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Compound of Interest

Compound Name: 2-Bromo-2-nitropropane

Cat. No.: B1585095

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Essential Safety and Handling Guide for 2-Bromo-2-nitropropane

This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Bromo-2-nitropropane** (also known as Bronopol). The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier:

- CAS Number: 52-51-7

Health Hazard Summary

2-Bromo-2-nitropropane is a flammable solid that can be harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2]} It is known to cause serious eye damage, skin irritation, and may lead to respiratory irritation.^{[1][2][3]} This substance is also very toxic to aquatic life with long-lasting effects.^{[1][2][4]} Finely dispersed particles may form explosive mixtures in the air.^{[2][5]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **2-Bromo-2-nitropropane**. Adherence to these recommendations is critical to minimize exposure

and ensure personal safety.

Exposure Scenario	Eye Protection	Skin and Body Protection	Respiratory Protection
Small-Scale Laboratory Use (weighing, preparing solutions)	Goggles or safety glasses with side-shields.[6] A face shield is also recommended.[4]	Chemical resistant gloves (inspect before use), long-sleeved clothing, and a chemical-resistant apron.[4][6]	An effective dust mask or a respirator with a dust filter (e.g., N95 or P1) should be used, especially when dust generation is likely.[6][7]
Large-Scale Operations or Emergency Situations (Spills)	Tight-sealing safety goggles and a face shield.[4][8]	A complete protective suit that protects against chemicals.[7] Inner and outer chemical-resistant gloves.[9]	A full-face particle respirator (e.g., N99 or P2) or a self-contained breathing apparatus (SCBA) may be necessary depending on the scale of the operation or spill.[7][8][10]

Experimental Protocols: Step-by-Step Handling and Disposal Plan

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[6][7]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[8]
- Before handling, inspect all PPE for integrity.

2. Handling Procedure:

- Avoid the formation of dust during handling.[1][7][11] If appropriate, moisten the substance first to prevent dusting during a spill cleanup.[2]
- Avoid all direct contact with the skin, eyes, and clothing.[3][6]
- Do not eat, drink, or smoke in the area where the chemical is being handled.[2][6]
- After handling, wash hands and any exposed skin thoroughly.[2][4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[7][11]
- Keep the container tightly closed.[7][11]
- Store locked up and away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[1][3][5][11]
- Store in an area that does not have access to drains or sewers.[2]

4. Spill Response:

- In case of a spill, evacuate personnel to a safe area.[7]
- Wear the appropriate level of PPE as outlined in the table above.
- Prevent the substance from entering drains or surface water.[1][7]
- Carefully sweep up the spilled solid, avoiding dust generation, and place it into a suitable, closed container for disposal.[1][2]

5. Disposal Plan:

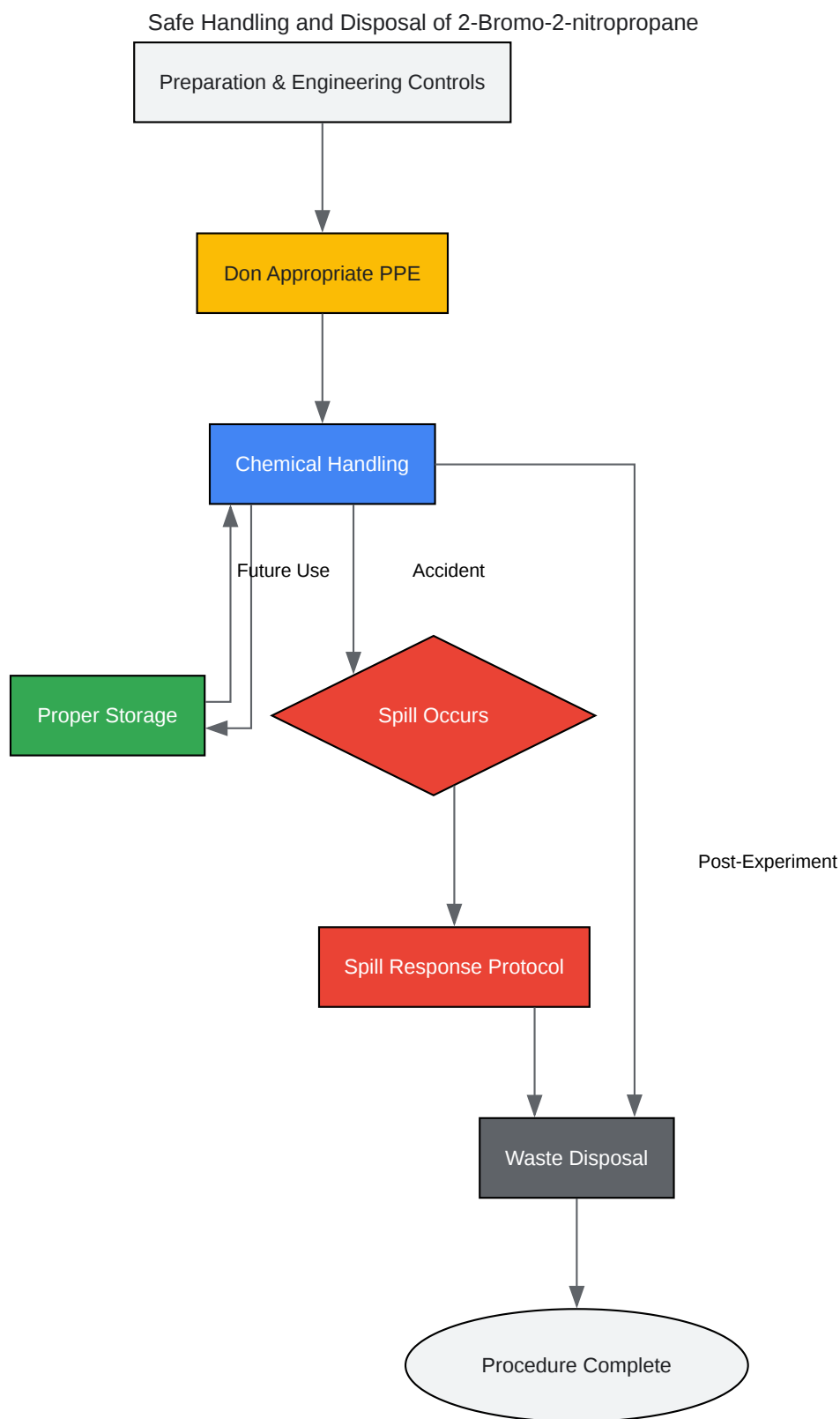
- **2-Bromo-2-nitropropane** and its container must be disposed of as hazardous waste.[3]
- Do not empty into drains or release into the environment.[1][3][7]
- Consult with your institution's environmental health and safety department for specific disposal protocols. One recommended method is to dissolve the material in a combustible

solvent and burn it in a chemical incinerator with an afterburner and scrubber.[4][7]

- Contaminated packaging should be disposed of as unused product.[7]

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromo-2-nitropropane**.



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Caption: Workflow for handling and disposal of **2-Bromo-2-nitropropane**.

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